

Enhancing the foliar uptake and efficacy of post-emergence Sulfentrazone with adjuvants

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Compound of Interest

Compound Name: Sulfentrazone

Cat. No.: B1681188

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Technical Support Center: Enhancing Post-Emergence Sulfentrazone Efficacy

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guidance and frequently asked questions (FAQs) regarding the use of adjuvants to enhance the foliar uptake and efficacy of post-emergence **sulfentrazone**.

Troubleshooting Guide & FAQs

This section addresses common issues encountered during experimental work with post-emergence **sulfentrazone** and adjuvants.

Q1: We are observing inconsistent or poor weed control with our post-emergence **sulfentrazone** applications, even with an adjuvant. What are the potential causes?

A1: Inconsistent efficacy can be attributed to several factors:

- **Weed Species and Growth Stage:** Different weed species have varying susceptibility to **sulfentrazone**. Additionally, applications are most effective on smaller, actively growing weeds. Larger, more mature weeds, or those under stress, are harder to control.
- **Adjuvant Selection:** The type of adjuvant used is critical. While a nonionic surfactant (NIS) can improve performance, a crop oil concentrate (COC) or methylated seed oil (MSO) may

provide better penetration through the waxy cuticle of certain weed species, especially under dry conditions.[1] MSOs are generally more aggressive in dissolving the leaf cuticle than COCs, which are in turn more effective than NIS.[1]

- Environmental Conditions:
 - Moisture: **Sulfentrazone** requires moisture for soil activation, which contributes to its overall efficacy even in post-emergence applications through root uptake.[2] Control can be reduced in dry conditions.
 - Temperature and Humidity: High temperatures and low humidity can cause spray droplets to evaporate quickly, reducing absorption. Weeds under drought stress may have a thicker cuticle, making herbicide penetration more difficult.[1]
- Spray Solution pH: The pH of the spray solution can influence the absorption of weak acid herbicides like **sulfentrazone**. An acidic spray solution (pH below 6.5) can enhance foliar uptake.
- Water Quality: Hard water containing cations like calcium, magnesium, and iron can antagonize the efficacy of some herbicides. The use of ammonium sulfate (AMS) as a water conditioner can mitigate these effects.
- Spray Coverage: Inadequate spray volume or poor nozzle selection can result in insufficient coverage of the target weed foliage, leading to reduced control.

Q2: We are seeing phytotoxicity (crop injury) in our desired plants after applying **sulfentrazone** with an adjuvant. How can we mitigate this?

A2: Crop injury from post-emergence **sulfentrazone** applications with adjuvants is a known risk and can be influenced by several factors:

- Adjuvant Type and Concentration: Oil-based adjuvants like COC and MSO increase the risk of crop injury compared to nonionic surfactants due to their enhanced penetration capabilities.[3] Using the lowest effective concentration of the adjuvant can help minimize this risk. Some **sulfentrazone** product labels even advise against the use of surfactants to avoid short-term discoloration of some turf species.

- **Crop Sensitivity:** Different plant species and even cultivars within the same species can have varying tolerance levels to **sulfentrazone**. For example, some soybean varieties are more sensitive to **sulfentrazone** and can be severely injured.
- **Application Timing and Conditions:** Applying **sulfentrazone** with adjuvants during periods of high temperature and humidity can increase the likelihood of crop injury. It is also crucial to avoid direct contact of the spray with actively growing foliage or buds of sensitive ornamental plants.
- **Soil pH:** Higher soil pH can increase the availability of **sulfentrazone** in the soil solution, potentially leading to greater uptake by crop roots and increased injury.

Q3: How do we select the appropriate adjuvant for our **sulfentrazone** experiments?

A3: The choice of adjuvant depends on the target weed species, environmental conditions, and the specific formulation of **sulfentrazone** being used.

- **For weeds with a thick, waxy cuticle (e.g., lambsquarters, velvetleaf):** A methylated seed oil (MSO) or a crop oil concentrate (COC) is often more effective than a nonionic surfactant (NIS) because they are better at dissolving the waxy layer, leading to increased herbicide absorption.
- **Under dry or cool conditions:** Weeds may be stressed and have a thicker cuticle. In these situations, an MSO may provide the greatest benefit in enhancing **sulfentrazone** uptake.
- **For general use and with more sensitive crops:** A nonionic surfactant (NIS) is a safer starting point, as it is less likely to cause crop injury than oil-based adjuvants.
- **When using hard water:** The addition of ammonium sulfate (AMS) to the tank mix can help to condition the water and improve the performance of **sulfentrazone**.

Always consult the herbicide label for specific adjuvant recommendations, as some formulations may already contain adjuvants or have restrictions on what can be added.

Q4: What is the correct mixing order when preparing a tank mix of **sulfentrazone**, an adjuvant, and potentially other herbicides or fertilizers?

A4: To ensure a stable and effective spray solution, follow this general mixing order:

- Fill the spray tank to one-half of the total volume with water.
- Start the agitation system.
- If using a water conditioner like AMS, add it first and allow it to dissolve completely.
- If using dry formulations (e.g., wettable powders, water-dispersible granules), pre-slurry them in a separate container with water and add the slurry to the tank.
- Add liquid flowable formulations, such as **sulfentrazone** 4SC.
- Add emulsifiable concentrates (ECs).
- Add any soluble liquid formulations.
- Add the adjuvant (NIS, COC, or MSO).
- Add any liquid fertilizers.
- Fill the remainder of the tank with water while maintaining agitation.

Always perform a jar test to check for compatibility before mixing large quantities.

Quantitative Data on Adjuvant Efficacy

The following tables summarize the impact of a nonionic surfactant (X-77) on the foliar absorption of **sulfentrazone** in various weed species and soybean cultivars.

Table 1: Foliar Absorption of **Sulfentrazone** Without Adjuvants

Species	Cultivar/Weed	Foliar Absorption (%)
Soybean	Centennial	5.8
Soybean	Hutcheson	8.5
Coffee senna	10.4	
Yellow nutsedge	17.0	
Velvetleaf	22.3	
Smallflower morningglory	24.0	
Sicklepod	Droplets did not adhere	

Data from Dayan et al., 1996.

Table 2: Impact of Nonionic Surfactant (X-77) on **Sulfentrazone** Phytotoxicity

Species	Cultivar/Weed	Phytotoxicity without Surfactant (%)	Phytotoxicity with X-77 (%)
Soybean	Hutcheson	10	55
Coffee senna	60	95	
Smallflower morningglory	75	95	
Velvetleaf	65	90	
Yellow nutsedge	40	85	

Phytotoxicity rated 7 days after treatment with **sulfentrazone** at 34 g ai ha⁻¹. Data from Dayan et al., 1996.

Experimental Protocols

Protocol 1: Greenhouse Bioassay for Evaluating Adjuvant Efficacy on Post-Emergence **Sulfentrazone**

Objective: To determine the effect of different adjuvants on the phytotoxicity of post-emergence applied **sulfentrazone** to a target weed species.

Materials:

- Target weed seeds (e.g., velvetleaf, morningglory)
- Pots (4-6 inch diameter) filled with appropriate soil mix
- Greenhouse or growth chamber with controlled environment
- **Sulfentrazone** formulation
- Adjuvants to be tested (e.g., NIS, COC, MSO)
- Calibrated laboratory sprayer
- Deionized water
- Ammonium sulfate (if testing water conditioning)
- Ruler or caliper for plant height measurements
- Balance for fresh/dry weight measurements

Methodology:

- Plant Propagation: Sow weed seeds in pots and grow them in the greenhouse to a consistent growth stage (e.g., 3-4 true leaves). Water and fertilize as needed to ensure uniform, healthy plant growth.
- Treatment Preparation:
 - Prepare a stock solution of **sulfentrazone** in deionized water.

- For each adjuvant treatment, prepare a separate spray solution by adding **sulfentrazone** and the respective adjuvant at the desired concentration to water. Include a "**sulfentrazone** only" treatment and an untreated control.
- If testing water conditioning, add AMS to the water before the herbicide and adjuvant.
- Herbicide Application:
 - Arrange the pots in the spray chamber in a randomized complete block design.
 - Apply the herbicide treatments using a calibrated laboratory sprayer set to deliver a specific volume (e.g., 20 gallons per acre).
- Post-Application Care: Return the pots to the greenhouse and maintain optimal growing conditions. Water the plants as needed, avoiding washing the herbicide off the foliage.
- Data Collection:
 - At 7, 14, and 21 days after treatment (DAT), visually assess weed control using a rating scale of 0% (no effect) to 100% (complete plant death).
 - At 21 DAT, measure plant height.
 - Harvest the above-ground biomass of each plant, and record the fresh weight.
 - Dry the biomass in an oven at 60°C for 72 hours and record the dry weight.
- Data Analysis: Analyze the data using analysis of variance (ANOVA) to determine significant differences between treatments.

Protocol 2: Radiolabeled ¹⁴C-**Sulfentrazone** Foliar Uptake Study

Objective: To quantify the absorption of **sulfentrazone** through the leaf surface as influenced by different adjuvants.

Materials:

- ¹⁴C-labeled **sulfentrazone**

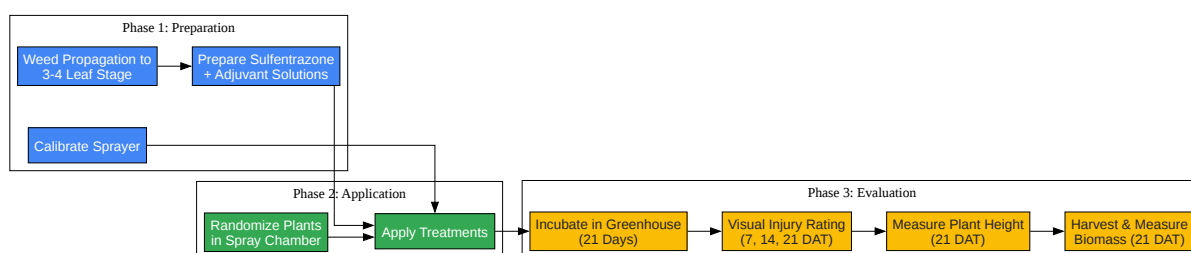
- Target weed species grown to a consistent stage
- Adjuvants to be tested
- Micropipette
- Leaf washing solution (e.g., water:acetone mix)
- Scintillation vials
- Liquid scintillation cocktail
- Liquid scintillation counter (LSC)
- Plant tissue oxidizer

Methodology:

- Plant Preparation: Grow target weeds to the 3-4 leaf stage. Select a fully expanded leaf of uniform size for treatment.
- Treatment Solution Preparation: Prepare treatment solutions of ^{14}C -**sulfentrazone** with and without the test adjuvants. The final concentration should be representative of a field application rate.
- Application: Using a micropipette, apply a small, known volume (e.g., 10 μL) of the radiolabeled treatment solution as droplets to a specific area on the adaxial (upper) leaf surface.
- Absorption Period: Allow the plants to remain in a controlled environment for a set time course (e.g., 2, 8, 24, 48 hours).
- Leaf Washing: At each time point, excise the treated leaf. Wash the leaf surface by rinsing it with the leaf washing solution into a scintillation vial to remove any unabsorbed ^{14}C -**sulfentrazone**.
- Quantification of Unabsorbed Herbicide: Add scintillation cocktail to the vial containing the leaf wash and quantify the radioactivity using an LSC.

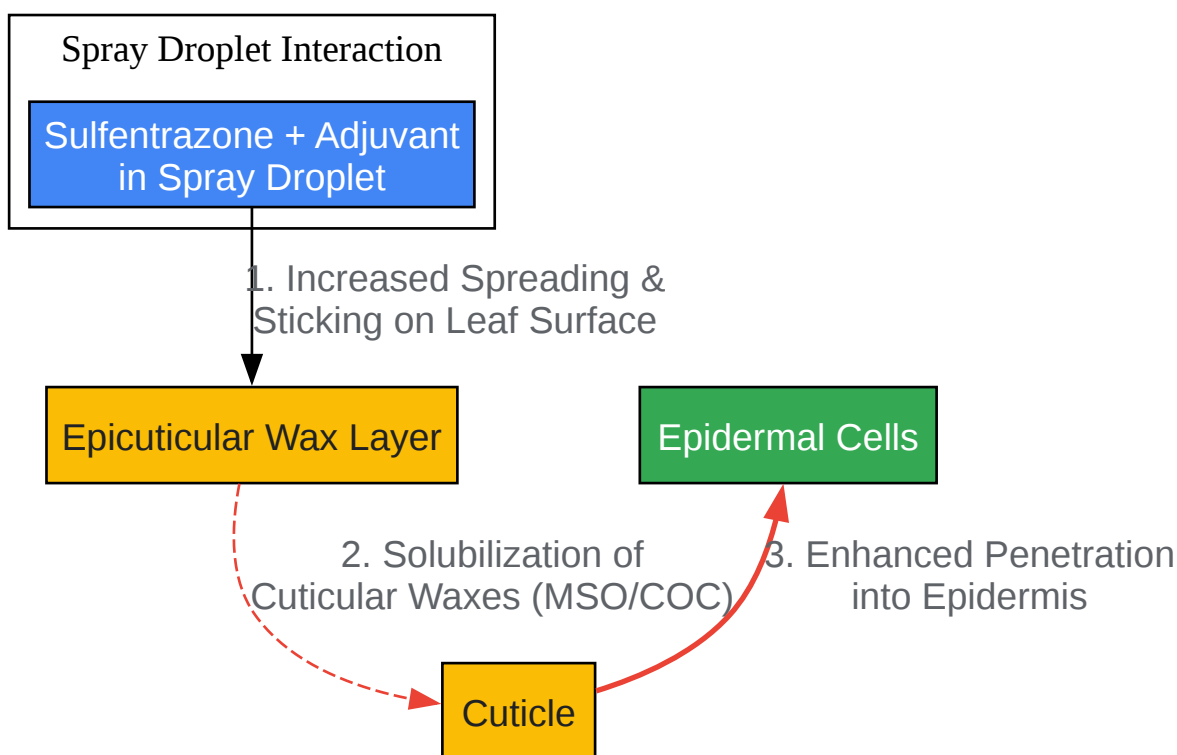
- Quantification of Absorbed Herbicide:
 - The washed leaf is then combusted in a plant tissue oxidizer.
 - The resulting $^{14}\text{CO}_2$ is trapped in a special cocktail, and the radioactivity is quantified by LSC.
- Data Calculation: The amount of **sulfentrazone** absorbed is calculated as the total radioactivity recovered from the plant tissue divided by the total radioactivity applied, expressed as a percentage.

Visualizations



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Caption: Greenhouse bioassay workflow for evaluating adjuvant efficacy.



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